

# techniques to extend the observation time of trapped francium

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## Compound of Interest

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## Francium Trapping Technical Support Center

Welcome to the technical support center for researchers, scientists, and drug development professionals working with trapped **francium**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments aimed at extending the observation time of this rare and radioactive element.

## Troubleshooting Guides

This section provides solutions to specific problems you might encounter during your **francium** trapping experiments.

Issue: Low Number of Trapped **Francium** Atoms in the Magneto-Optical Trap (MOT)

Possible Causes and Solutions:

- **Inefficient Neutralization:** The process of converting the incoming **francium** ion beam to neutral atoms is critical. If the neutralizer foil is not functioning optimally, the number of atoms available for trapping will be low.
  - **Check Neutralizer Material and Temperature:** Yttrium (Y) and zirconium (Zr) are commonly used materials for the neutralizer foil.<sup>[1][2][3][4][5][6][7]</sup> The release of **francium** atoms is temperature-dependent; for instance, heating a zirconium foil to 850°C can cause the embedded **francium** to vaporize into the trap.<sup>[1]</sup> Ensure your heating protocol is

consistent and optimized for your specific setup. For yttrium, an escape time of approximately 20 seconds has been measured at 950 K.[7]

- Verify Ion Beam Focusing: Ensure the ion beam is properly focused onto the neutralizer foil. Misalignment can lead to significant losses.
- Low Trapping Efficiency: The intrinsic efficiency of your MOT might be a limiting factor.
  - Optimize Laser Parameters:
    - Detuning and Power: The trapping lasers should be red-detuned from the atomic resonance. A typical detuning is around  $-4\Gamma$  (where  $\Gamma$  is the natural linewidth).[8] High laser power and large beam diameters (e.g., 3-5 cm) increase the capture velocity and volume of the trap.[1][8]
    - Repumping Laser: Ensure the repumping laser is on resonance to prevent atoms from falling into a dark state. For **francium**, the D2 line at 718 nm is typically used for trapping, with repumping on the D1 (817 nm) or D2 line.[9][10]
  - Magnetic Field Gradient: The anti-Helmholtz coils should provide an appropriate magnetic field gradient. A typical value is around 6 G/cm.[11]
  - Use of Coated Cells: Employing a cell with a non-stick dry-film coating (e.g., silane-based) allows untrapped atoms to bounce off the walls and have multiple opportunities to be captured, significantly increasing the trapping efficiency.[8][12]
- **Francium** Production and Transport: Issues upstream of the trap will directly impact the number of trapped atoms.
  - Verify **Francium** Production Rate: Monitor the production rate of **francium** from your target. For example, bombarding a gold target with an 18O beam is a common production method.[4][13][14]
  - Check Beamline Transmission: Ensure efficient transport of the **francium** ions from the production target to the trapping chamber. Electrostatic beamlines are often used for this purpose.[4][11]

Issue: Short Observation Time (Trap Lifetime) of Trapped **Francium**

### Possible Causes and Solutions:

- **Poor Vacuum Quality:** Collisions with background gas molecules are a primary loss mechanism for trapped atoms.
  - **Improve Pumping:** A lower pressure in the science chamber is crucial for extending the lifetime. The TRIUMF **Francium** Trapping Facility lowers the pressure to 10,000 times lower than the standard beamline vacuum.[\[1\]](#) A target vacuum level in the  $10^{-10}$  Torr range is desirable.[\[15\]](#)
  - **Differential Pumping:** Use a two-chamber system. A "capture" MOT in a higher-pressure region collects the atoms, which are then transferred to a "science" MOT in an ultra-high vacuum (UHV) chamber for longer observation.[\[8\]](#)[\[9\]](#) This separation prevents the outgassing from the neutralizer from contaminating the science region.
  - **Material Selection:** Construct the vacuum chamber from low magnetic permeability materials like 316L or 316LN stainless steel to minimize residual magnetization.[\[9\]](#)
- **Intrinsic Instability of **Francium**:** Remember that **francium** is radioactive. The half-life of the isotope being used sets a fundamental limit on the observation time. For example,  $^{211}\text{Fr}$  has a half-life of about 3 minutes, while  $^{210}\text{Fr}$  has a half-life of 3.2 minutes.[\[1\]](#)[\[13\]](#)[\[16\]](#)
- **Transfer to a Conservative Trap:** Magneto-optical traps have inherent limitations due to continuous photon scattering. For longer storage times, transfer the atoms to a conservative trap.
  - **Optical Dipole Trap (ODT):** An ODT uses the dipole force from a focused, far-off-resonance laser beam to trap atoms.[\[15\]](#)[\[17\]](#) This eliminates the resonant scattering of the MOT beams, leading to significantly longer trapping times. The transfer from a MOT to an ODT is a common technique for extending observation time.[\[18\]](#)

## Frequently Asked Questions (FAQs)

Q1: What are the key laser transitions for trapping **francium**?

A1: The primary transition used for laser cooling and trapping **francium** is the D<sub>2</sub> line ( $7S_{1/2} \rightarrow 7P_{3/2}$ ) at 718 nm.[\[9\]](#)[\[19\]](#) A repumping laser is also necessary to prevent optical pumping into a

dark hyperfine state. This is typically done using the D<sub>1</sub> line ( $7S_{1/2} \rightarrow 7P_{1/2}$ ) at 817 nm or another frequency on the D<sub>2</sub> line.[9][10]

Q2: How is a **francium** ion beam neutralized before trapping?

A2: The **francium** ion beam is directed onto a neutralizer foil, typically made of yttrium or zirconium.[1][2][3][4][5][6][7] The ions embed in the foil and are neutralized. The foil is then heated, causing the neutral **francium** atoms to be released into the MOT chamber.[1][3]

Q3: What is a two-MOT setup and why is it used?

A3: A two-MOT setup consists of a "capture" MOT and a "science" MOT, often in vertically stacked vacuum chambers.[1][9] The capture MOT operates in a relatively higher pressure environment to efficiently trap the atoms released from the neutralizer.[9] The trapped atoms are then transferred (e.g., using a push beam) to the science MOT, which is maintained at an ultra-high vacuum.[9] This configuration provides a large number of trapped atoms in a low-background environment, which is essential for long observation times and precision measurements.[8][9]

Q4: What is an Optical Dipole Trap (ODT) and how does it extend observation time?

A4: An Optical Dipole Trap (ODT) is a conservative trap that confines atoms using the electric dipole force induced by a focused, far-off-resonance laser beam.[15][17] Unlike a MOT, which relies on continuous scattering of resonant photons, an ODT minimizes photon scattering, thereby reducing heating and atom loss. This allows for significantly longer trapping times, which are crucial for experiments searching for parity non-conservation (PNC) or a permanent electric dipole moment (EDM).[18][20][21][22]

Q5: What are "magic wavelengths" in the context of ODTs?

A5: A "magic wavelength" is a specific wavelength for the ODT laser at which the light shifts of two different atomic states are identical.[10] Trapping atoms at a magic wavelength minimizes the differential AC Stark shift between the two states, which is important for reducing systematic errors in precision spectroscopy.[10]

## Quantitative Data

The following tables summarize key quantitative data from various **francium** trapping experiments.

Table 1: **Francium** Magneto-Optical Trap (MOT) Parameters

Parameter	Value	Isotope(s)	Reference
Number of Trapped Atoms	> 1,000	<sup>210</sup> Fr	[13]
50,000 (average)	<sup>210</sup> Fr	[8]	
> 200,000 (peak)	<sup>210</sup> Fr	[8]	
2.5 x 10 <sup>5</sup>	<sup>209</sup> Fr	[5][6]	
Up to millions	-	[1]	
Trap Lifetime	~10 s	<sup>210</sup> Fr	[13]
Temperature	75 μK	<sup>210</sup> Fr	[8]
< 100 μK	<sup>210</sup> Fr	[23]	
Trapping Efficiency	~1.2% - 1.5%	<sup>210</sup> Fr	
~1%	<sup>210</sup> Fr	[23]	
MOT Loading Cycle	32 s collection, 1 s release	<sup>210</sup> Fr	[8]
20 s collection, 20 s experiment	<sup>211</sup> Fr	[1]	
Laser Beam Diameter	3 cm	<sup>210</sup> Fr	
~5 cm	-	[1]	
Laser Peak Intensity	18 mW/cm <sup>2</sup>	<sup>210</sup> Fr	
Laser Detuning	-4Γ	<sup>210</sup> Fr	
Magnetic Field Gradient	6 G/cm	-	[11]

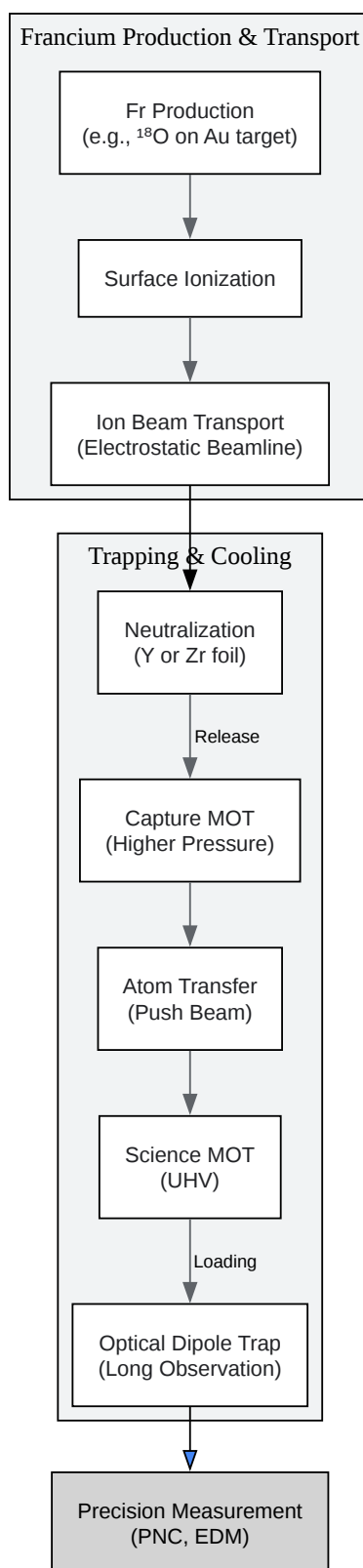
Table 2: Laser Frequencies for **Francium** Trapping

Isotope	Transition	Frequency (GHz)	Reference
$^{209}\text{Fr}$	$7S_{1/2}(F=5) \rightarrow 7P_{3/2}(F=6)$	417671.97(10)	[19]
	$7S_{1/2}(F=4) \rightarrow 7P_{1/2}(F=5)$	366914.94(10)	[19]
$^{210}\text{Fr}$	$7S_{1/2}(F=13/2) \rightarrow 7P_{3/2}(F=15/2)$	417675.29(10)	[19]
	$7S_{1/2}(F=11/2) \rightarrow 7P_{1/2}(F=13/2)$	366927.76(10)	[19]
$^{211}\text{Fr}$	$7S_{1/2}(F=5) \rightarrow 7P_{3/2}(F=6)$	417678.33(10)	[19]
	$7S_{1/2}(F=4) \rightarrow 7P_{1/2}(F=5)$	366939.38(10)	[19]

## Experimental Protocols & Visualizations

### Experimental Workflow: From Production to Science Trap

The overall process of producing, trapping, and preparing **francium** for precision experiments can be visualized as a multi-stage workflow.



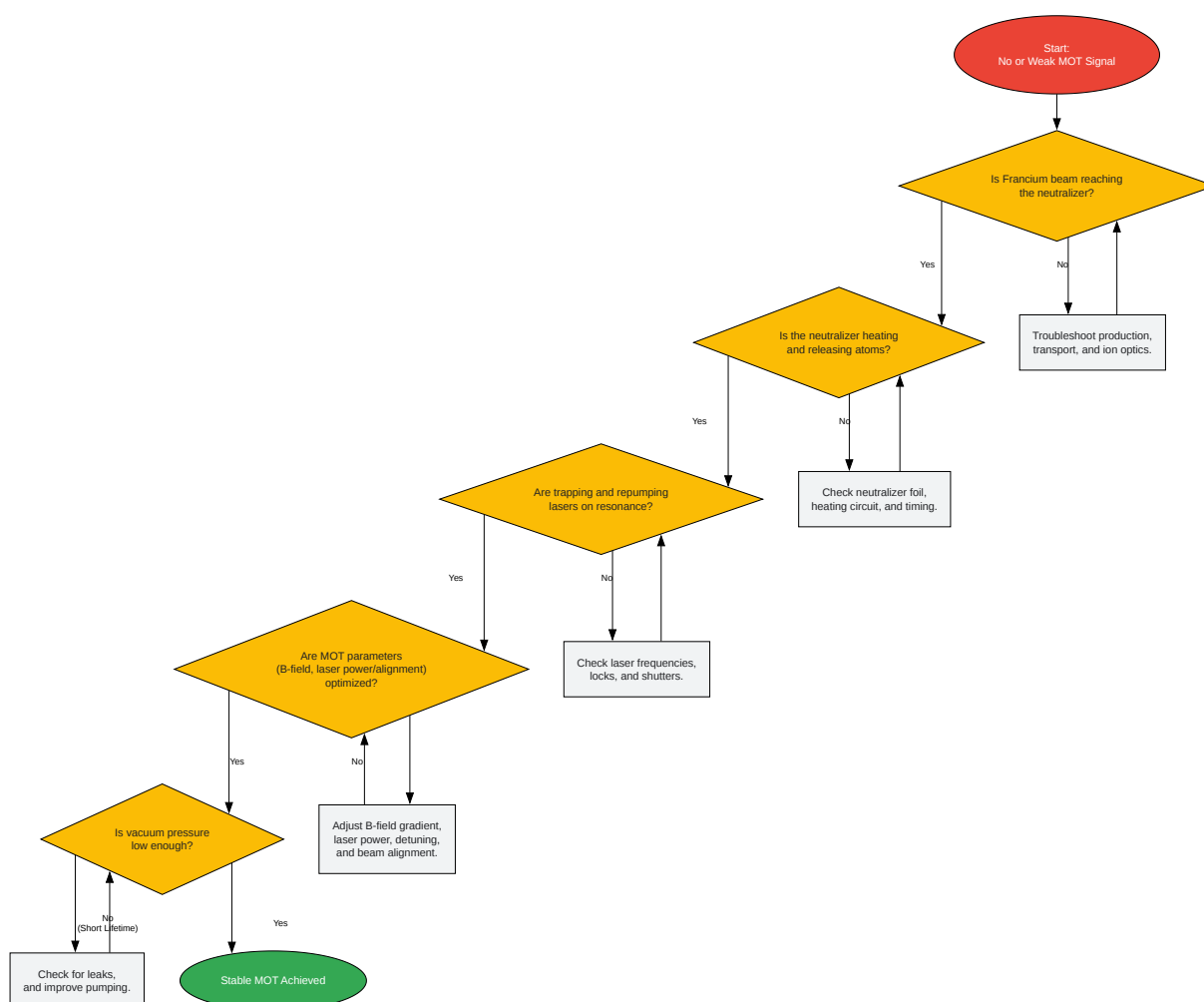
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Caption: Workflow for **francium** trapping experiments.

## Troubleshooting Flowchart for a Francium MOT

This flowchart provides a logical sequence for diagnosing and resolving common issues with a Magneto-Optical Trap for **francium**.





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Caption: Troubleshooting decision tree for a **francium** MOT.

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## References

- 1. Francium Trapping Facility - TRIUMF [s28338.pcdn.co]
- 2. researchgate.net [researchgate.net]
- 3. arxiv.org [arxiv.org]
- 4. proceedings.jacow.org [proceedings.jacow.org]
- 5. [1312.3562] Commissioning of the Francium Trapping Facility at TRIUMF [arxiv.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Francium: Laser cooling and trapping [saaubi.people.wm.edu]
- 9. saaubi.people.wm.edu [saaubi.people.wm.edu]
- 10. arxiv.org [arxiv.org]
- 11. New apparatus for magneto-optical trapping of francium | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
- 12. Cooling and trapping of radioactive atoms: the Legnaro francium magneto-optical trap [opg.optica.org]
- 13. physics.umd.edu [physics.umd.edu]
- 14. Francium - Wikipedia [en.wikipedia.org]
- 15. arxiv.org [arxiv.org]
- 16. Laser-Cooled Atoms: Francium – Uncertain Principles Archive [chadorzel.com]
- 17. quantumoptics.at [quantumoptics.at]
- 18. Trapping of francium for parity violation experiments | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
- 19. Accurate measurements of transition frequencies and isotope shifts of laser-trapped francium [opg.optica.org]

- 20. researchgate.net [researchgate.net]
- 21. researchgate.net [researchgate.net]
- 22. repository.dl.itc.u-tokyo.ac.jp [repository.dl.itc.u-tokyo.ac.jp]
- 23. saaubi.people.wm.edu [saaubi.people.wm.edu]
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